

YIL781 Hydrochloride: In Vivo Experimental Protocols and Application Notes

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Compound of Interest

Compound Name: YIL781 hydrochloride

Cat. No.: B10768977

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Abstract

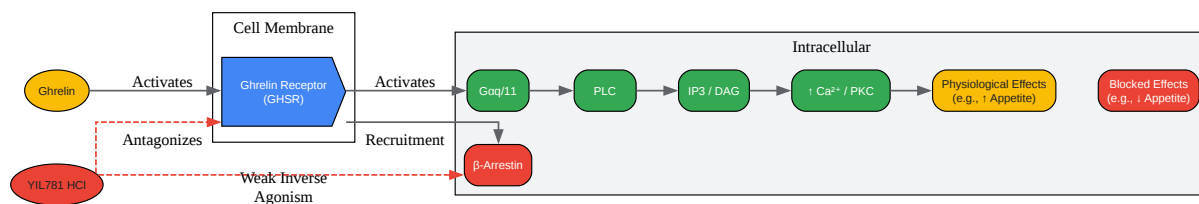
YIL781 hydrochloride is a potent and orally active antagonist of the ghrelin receptor (GHSR), also known as the growth hormone secretagogue receptor type 1a (GHS-R1a). It has demonstrated significant effects on metabolic parameters in various preclinical models, making it a valuable tool for research in obesity, diabetes, and related metabolic disorders. This document provides detailed application notes and experimental protocols for in vivo studies using **YIL781 hydrochloride**, including its mechanism of action, preparation, and administration in rodent models, as well as methodologies for assessing its effects on glucose homeostasis, food intake, and body weight.

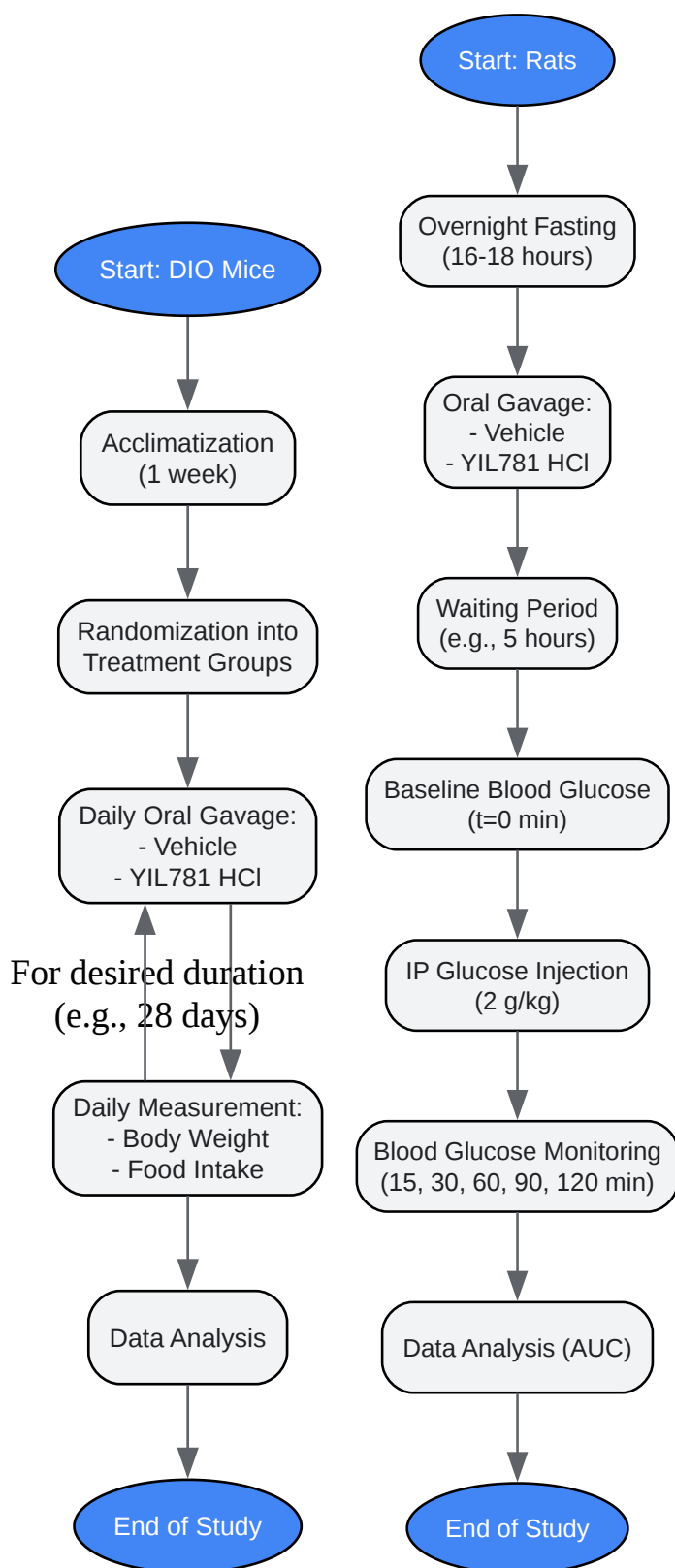
Mechanism of Action

YIL781 hydrochloride acts as a competitive antagonist at the ghrelin receptor ($K_i = 17$ nM), effectively blocking the downstream signaling initiated by ghrelin.^[1] The ghrelin receptor is a G protein-coupled receptor (GPCR) that, upon activation by ghrelin, primarily signals through the $G_{\alpha q/11}$ and $G_{\alpha 12/13}$ pathways, leading to increased intracellular calcium and activation of various downstream effectors. YIL781 has been characterized as a biased antagonist, selectively inhibiting $G_{\alpha q/11}$ signaling while also acting as a weak inverse agonist for β -arrestin recruitment. This biased antagonism is thought to contribute to its specific in vivo effects, such as the reduction of food intake.

Signaling Pathway

The following diagram illustrates the signaling pathway of the ghrelin receptor and the point of intervention for **YIL781 hydrochloride**.





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References

- 1. Intraperitoneal glucose tolerance test [bio-protocol.org]
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